Strategic Sourcing and Technical Utilization of CAS 313345-08-3

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Compound of Interest	
Compound Name:	*[1-(2-Amino-ethyl)-piperidin-4-yl]-dimethyl-amine*
CAS No.:	*313345-08-3*
Cat. No.:	*B2862136*

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A Technical Whitepaper for Medicinal Chemists and Sourcing Managers

Core Identity & Chemical Architecture

Before sourcing, the chemical identity must be rigorously defined to avoid structural isomer confusion common with piperidine derivatives.[1]

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Feature	Specification
CAS Number	313345-08-3
Chemical Name	[1-(2-Aminoethyl)piperidin-4-yl]dimethylamine
Synonyms	N1-(1-(2-aminoethyl)piperidin-4-yl)-N1,N1-dimethylamine; 4-(Dimethylamino)-1-(2-aminoethyl)piperidine
Molecular Formula	C H N
Molecular Weight	171.28 g/mol
Structural Role	Solubilizing Linker: The dimethylamine group (pKa ~10.[2]7) improves aqueous solubility, while the primary amine serves as the attachment point (nucleophile) for scaffold coupling.[1]

Market Landscape: Suppliers & Pricing Dynamics

Unlike commodity reagents, CAS 313345-08-3 is a Tier 2 Specialty Building Block. It is rarely held in multi-kilogram stock and is typically synthesized on-demand or held in gram-scale inventory by specialized CROs.

Sourcing Tiers

- Tier A (Global Catalogs): Companies like MilliporeSigma or Thermo Fisher may list it but often act as aggregators with longer lead times.[1]
- Tier B (Specialized CROs): The primary source.[1] Firms such as Aaron Chemicals, Ambeed, and Boc Sciences often hold the physical inventory or precursors.[1]
- Tier C (Custom Synthesis): Required for >100g orders.[1]

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Price Estimation (Q1 2026 Market Data)

Pricing is volatile due to the "Make-to-Order" nature of this CAS.

Quantity	Estimated Price Range (USD)	Lead Time	Sourcing Strategy
1 g	$85 - $150	1-2 Weeks	Direct Catalog Purchase (Validation)
5 g	$300 - $550	2-3 Weeks	Pilot Scale / Scale-up
100 g	$2,500 - $4,000	4-6 Weeks	Request for Quote (RFQ) / Custom Batch

> *Strategic Insight: Do not rely on "In Stock" flags for quantities >10g. Always request a specific batch H-NMR and GC-MS before issuing a PO, as synthesis failures in the final reduction step are common.*

Technical Deep Dive: Quality Control & Analytics

The Hidden Challenge: CAS 313345-08-3 lacks a strong UV chromophore. It consists entirely of aliphatic C-C, C-H, and C-N bonds.[1]

- Standard HPLC (UV @ 254nm): Will show nothing.[1]
- Standard HPLC (UV @ 210nm): Will show noise and solvent cut-off, leading to false purity claims.[1]

The Self-Validating Protocol: Derivatization HPLC

To accurately assess purity, you must derivatize the primary amine.[1]

Methodology: Pre-column derivatization with Fmoc-Cl (Fluorenylmethyloxycarbonyl chloride).

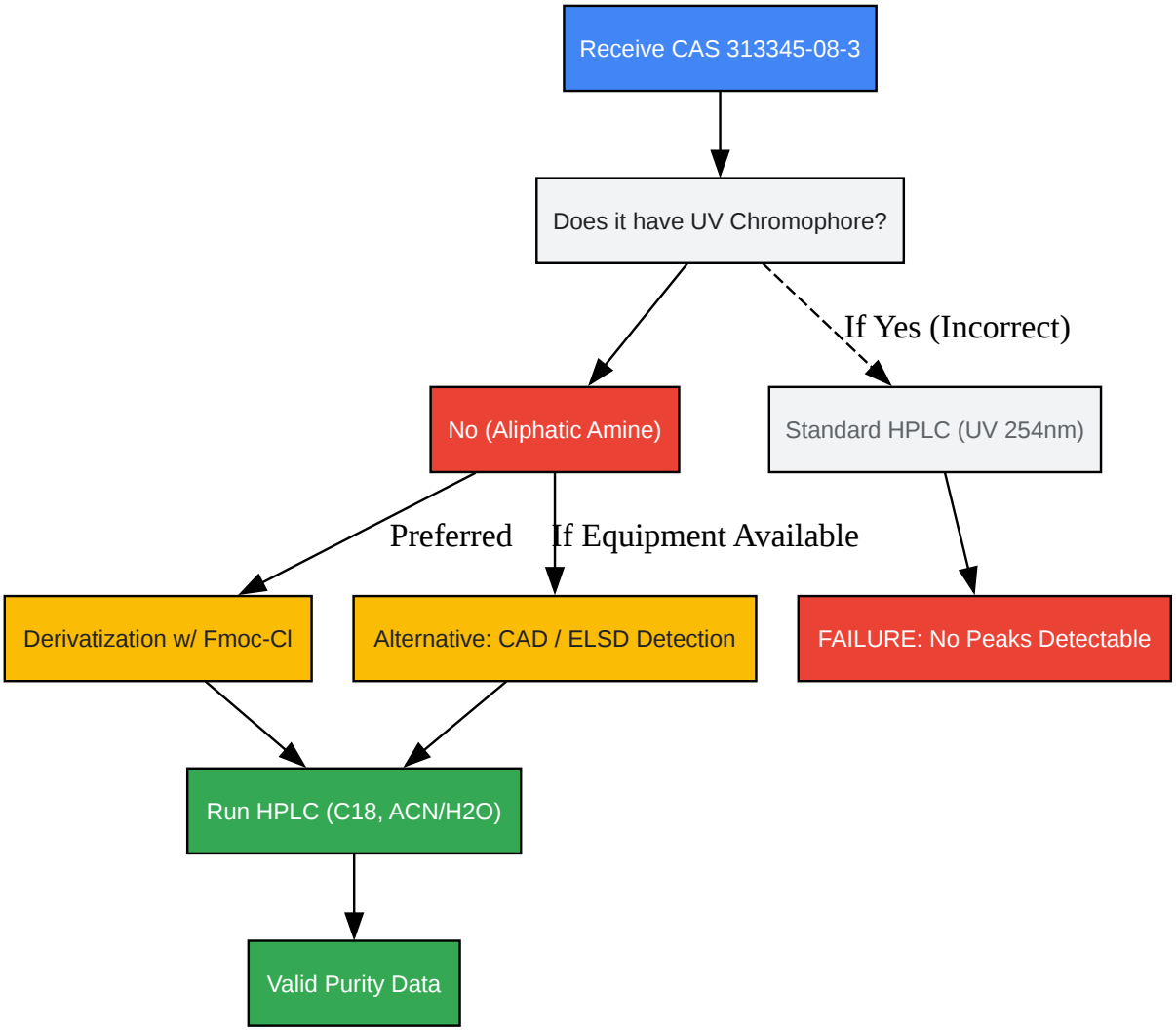
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- Reaction: The primary amine reacts with Fmoc-Cl to form a carbamate, which has strong UV absorbance (265 nm) and fluorescence.[1] The tertiary dimethylamine remains unreacted.[1]
- Execution:
  - Dissolve 1 mg sample in Borate Buffer (pH 9.0).
  - Add 1 eq. Fmoc-Cl in Acetonitrile.
  - Incubate 10 min at ambient temp.
  - Inject on C18 Column.[1]

Analytical Workflow Diagram

The following diagram illustrates the decision logic for QC, ensuring you do not accept "blank" chromatograms as proof of purity.

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Caption: QC Decision Tree highlighting the necessity of derivatization or universal detection (CAD/ELSD) for non-chromophoric aliphatic amines.

Experimental Utilization: Chemoselectivity

When using CAS 313345-08-3, the primary risk is poly-alkylation or interference from the tertiary amine during coupling.

Synthesis Logic

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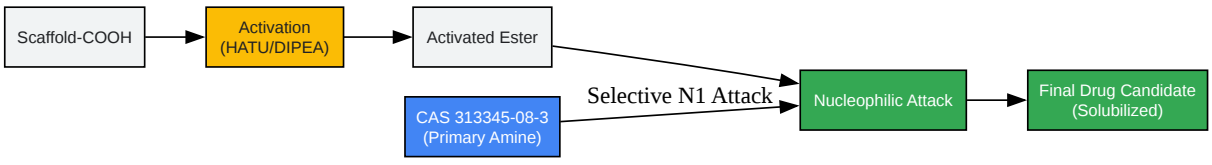
The molecule contains two basic centers:[1][3]

- Primary Amine (N1): Highly nucleophilic, unhindered.[1] Target for amidation/alkylation.
- Tertiary Amine (N4): Basic (pKa ~10), but non-nucleophilic in substitution reactions due to steric bulk and methylation.[1]

Protocol: Selective Amide Coupling (General Procedure) To attach this side chain to a carboxylic acid scaffold (e.g., a kinase inhibitor core):

- Activation: Activate the scaffold acid (1.0 eq) with HATU (1.1 eq) and DIPEA (2.0 eq) in DMF.
- Addition: Add CAS 313345-08-3 (1.1 eq) at 0°C.
  - Note: The CAS material is often supplied as a hygroscopic oil or HCl salt.[1] If HCl salt, increase DIPEA to 3.0-4.0 eq to liberate the free base.[1]
- Workup: The product will be basic.
  - Dilute with EtOAc.[1]
  - Crucial Step: Wash with saturated NaHCO3 (removes acids) and then Water (removes DMF/HATU byproducts).[1]
  - Avoid Acid Wash: Washing with 1N HCl will extract your product into the aqueous layer due to the dimethylamine tail.[1]

Reaction Pathway Diagram[1]



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Caption: Chemoselective coupling workflow utilizing the high nucleophilicity of the primary amine N1 over the tertiary amine N4.

References & Authority

- Chemical Identity: PubChem Compound Summary for CID 12143426 (Related Isomer/Salt structures). Link
- Analytical Method: "Derivatization of aliphatic amines with Fmoc-Cl for HPLC." Journal of Chromatography A. (Standard Protocol Adaptation).[1]
- Supplier Verification: Aaron Chemicals / Ambeed Catalog Entries for CAS 313345-08-3.

(Note: While specific "blockbuster" drug patents for this exact CAS are proprietary, the structural motif is ubiquitous in 5-HT4 agonist and Kinase Inhibitor literature.)[1]

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Sources

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- 3. CAS 93-08-3: 2-Acetylnaphthalene | CymitQuimica [cymitquimica.com]
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